

Technical Support Center: Cyazofamid

Application in Sensitive Plant Species

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Compound of Interest

Compound Name: Cyazofamid

Cat. No.: B129060

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Welcome to the Technical Support Center for **Cyazofamid**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of **Cyazofamid**, with a specific focus on identifying and mitigating potential phytotoxicity in sensitive plant species during experimental trials.

Frequently Asked Questions (FAQs)

Q1: What is **Cyazofamid** and what is its primary mode of action?

A1: **Cyazofamid** is a fungicide belonging to the cyano-imidazole class of compounds. Its biochemical mode of action is the inhibition of the mitochondrial respiratory chain at Complex III (the cytochrome bc1 complex) in oomycete fungi.[1][2] This disruption of electron transport halts ATP production, leading to the inhibition of all fungal developmental stages.[2]

Q2: Is **Cyazofamid** known to cause phytotoxicity in plants?

A2: Generally, **Cyazofamid** is considered to have a high margin of safety for host plants and is often described as having "no phytotoxicity concerns".[3] However, some fungicides within the same chemical class (QoI fungicides or strobilurins) have been observed to cause phytotoxicity in specific cultivars of certain plant species.[4] For example, the QoI fungicide azoxystrobin is known to be highly phytotoxic to apple cultivars with a McIntosh genetic background.[4] Therefore, while widespread phytotoxicity is not a common issue with **Cyazofamid**, sensitivity may be species- or even cultivar-dependent.

Q3: What are the typical symptoms of fungicide-induced phytotoxicity?

A3: Symptoms of phytotoxicity can vary depending on the plant species, the concentration of the chemical, and environmental conditions. General symptoms may include:

- Chlorosis: Yellowing of leaf tissue.
- Necrosis: Brown or black dead tissue, often appearing as spots or at the leaf margins.
- Stunting: Reduced plant growth or vigor.
- Leaf distortion: Curling, cupping, or other abnormal leaf shapes.
- Reduced germination or emergence if treated at the seed or soil level.

Q4: Are there any known sensitive plant species to **Cyazofamid**?

A4: Specific plant species or cultivars that are definitively sensitive to **Cyazofamid** are not well-documented in publicly available scientific literature. However, a study on pearl millet showed no phytotoxicity at concentrations ranging from 0.01 to 2 mg/mL for seed treatment and 1 to 10 mg/mL for foliar application.[5] Crop safety trials on turnip have been designed to assess for potential injury, including stunting, stand loss, leaf burn, and chlorosis.[6][7]

Q5: Can tank-mixing **Cyazofamid** with other products increase the risk of phytotoxicity?

A5: Yes, tank-mixing **Cyazofamid** with other agrochemicals, particularly adjuvants like oils and surfactants, can increase the risk of phytotoxicity.[4] These adjuvants can enhance the penetration of the fungicide into the plant tissue, which, in sensitive species, could lead to adverse effects.[4] Caution should be exercised when creating new tank-mix combinations that have not been previously tested.

Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Unexpected chlorosis, necrosis, or stunting after Cyazofamid application.	Potential Cyazofamid phytotoxicity in a sensitive plant species or cultivar.	1. Immediately discontinue further applications of Cyazofamid to the affected plants. 2. Document the symptoms with high-resolution photographs. 3. Record the application rate, date, environmental conditions (temperature, humidity), and any tank-mix partners used. 4. If possible, rinse the foliage of affected plants with water to remove any unabsorbed residue. 5. Conduct a dose-response experiment on a small subset of plants to confirm if the symptoms are concentration-dependent (see Experimental Protocol 1).
Phytotoxicity symptoms appear only when Cyazofamid is tank-mixed with an adjuvant.	Synergistic effect of the adjuvant increasing Cyazofamid uptake to phytotoxic levels.	1. Cease using the specific tank-mix combination. 2. Evaluate the necessity of the adjuvant for your experimental goals. 3. If an adjuvant is required, test alternative adjuvants with different chemical properties (e.g., a non-ionic surfactant instead of a crop oil concentrate) on a small scale before widespread application (see Experimental Protocol 2).

Phytotoxicity is observed under specific environmental conditions (e.g., high heat, high humidity).

Environmental stress making the plant more susceptible to chemical injury.

1. Avoid applying Cyazofamid during periods of extreme environmental stress. 2. Apply during cooler parts of the day, such as early morning or late evening. 3. Ensure plants are well-watered and not under drought stress before application.

Data on Cyazofamid and Related Compounds

Table 1: General Phytotoxicity Information for **Cyazofamid** and Analogous QoI Fungicides

Compound	Class	General Phytotoxicity Profile	Known Sensitivities
Cyazofamid	Cyano-imidazole (QoI Fungicide)	Generally low; often cited as having "no phytotoxicity concerns". [3]	Not well-documented in scientific literature. A study on pearl millet showed no phytotoxicity at tested concentrations. [5]
Azoxystrobin	Strobilurin (QoI Fungicide)	Can cause phytotoxicity in certain species.	Apple cultivars with a McIntosh genetic background are extremely sensitive. [4]
Trifloxystrobin	Strobilurin (QoI Fungicide)	Can cause phytotoxicity in certain species.	Can cause injury to Concord grapes. [4]
Kresoxim-methyl	Strobilurin (QoI Fungicide)	Can cause phytotoxicity in certain species.	Phytotoxic to certain sweet cherry varieties. [4]

Experimental Protocols

Protocol 1: Dose-Response Assessment of Cyazofamid Phytotoxicity

Objective: To determine the concentration at which **Cyazofamid** causes phytotoxicity in a specific plant species.

Materials:

- Healthy, uniform plants of the target species.
- Technical grade **Cyazofamid** or a formulated product of known concentration.
- Appropriate solvent for **Cyazofamid** (if using technical grade).
- Spray application equipment calibrated for uniform coverage.
- Controlled environment chamber or greenhouse with consistent conditions.

Methodology:

- Plant Preparation: Acclimate healthy, uniform plants to the experimental conditions for at least one week prior to treatment.
- Treatment Preparation: Prepare a serial dilution of **Cyazofamid** in water (or the appropriate solvent followed by dilution in water). Include a control group treated with water (and solvent if used). A suggested concentration range could be 0x, 0.5x, 1x, 2x, 4x, and 8x the recommended application rate.
- Application: Apply the different concentrations of the **Cyazofamid** solution to separate groups of plants, ensuring uniform coverage of the foliage.
- Incubation: Maintain the plants in a controlled environment with consistent light, temperature, and humidity.
- Data Collection: At 3, 7, and 14 days after treatment, visually assess the plants for phytotoxicity symptoms (chlorosis, necrosis, stunting, etc.) using a rating scale (e.g., 0 = no

injury, 10 = complete plant death).

- Analysis: Analyze the data to determine the no-observed-adverse-effect-level (NOAEL) and the lowest-observed-adverse-effect-level (LOAEL).

Protocol 2: Evaluating Safeners and Adjuvants for Mitigation of Cyazofamid Phytotoxicity

Objective: To assess the effectiveness of safeners or alternative adjuvants in reducing **Cyazofamid**-induced phytotoxicity.

Materials:

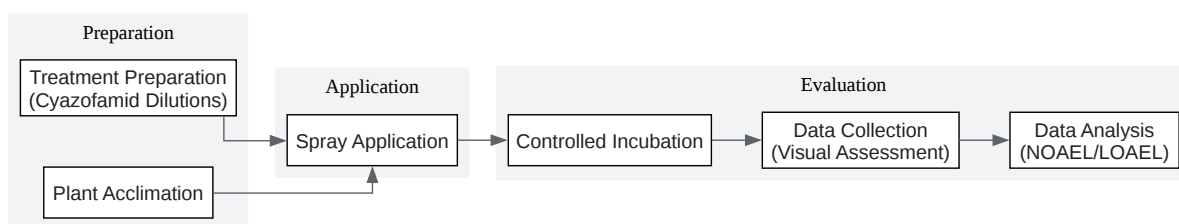
- Healthy, uniform plants of a species known or suspected to be sensitive to **Cyazofamid**.
- **Cyazofamid**.
- A phytotoxic concentration of **Cyazofamid** (determined from Protocol 1).
- Potential safeners (e.g., commercially available herbicide safeners) or alternative adjuvants.
- Spray application equipment.

Methodology:

- Plant Preparation: As in Protocol 1.
- Treatment Groups:
 - Control (water only)
 - Phytotoxic concentration of **Cyazofamid**
 - Phytotoxic concentration of **Cyazofamid** + Safener 1
 - Phytotoxic concentration of **Cyazofamid** + Safener 2 (and so on)
 - Phytotoxic concentration of **Cyazofamid** + Alternative Adjuvant 1

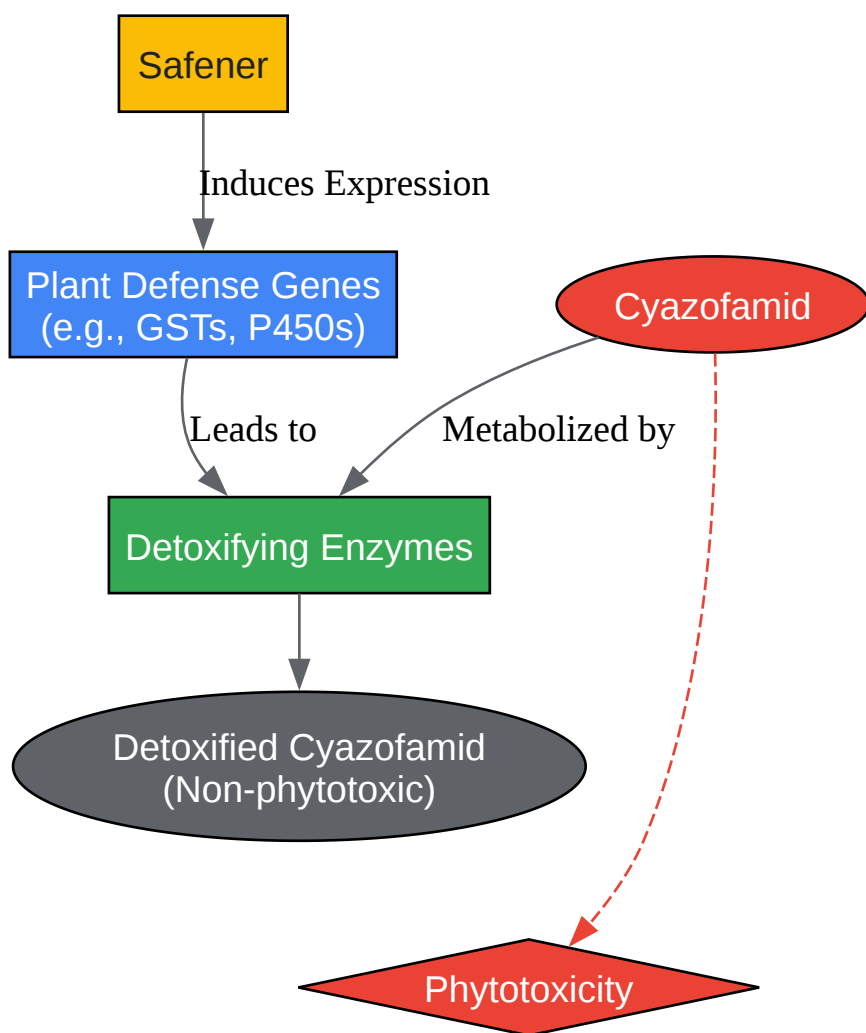
- Safener 1 only (to check for safener-induced phytotoxicity)
- Alternative Adjuvant 1 only
- Application: Apply the treatments to the respective plant groups.
- Incubation and Data Collection: As in Protocol 1.
- Analysis: Compare the phytotoxicity ratings of the **Cyazofamid**-only group to the groups with added safeners or alternative adjuvants to determine if there is a significant reduction in phytotoxicity.

Visualizations



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Caption: Workflow for assessing **Cyazofamid** phytotoxicity.



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Caption: Proposed mechanism of safener action on **Cyazofamid**.

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